

Diquat-d4 (Bromide) Proper Disposal Procedures

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Compound of Interest

Compound Name: *Diquat-d4 (bromide)*

Cat. No.: *B1163269*

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Core Directive & Scientific Rationale

Warning: Diquat-d4 is a potent bipyridylium herbicide derivative used as an analytical internal standard. While handled in milligram quantities in the laboratory, it retains the acute toxicity and environmental persistence of its parent compound.

This guide provides a self-validating disposal protocol for **Diquat-d4 (bromide)**. Unlike generic chemical waste, Diquat compounds function as redox cyclers. Upon entering a biological system, they accept an electron to form a stable radical cation, which then reacts with molecular oxygen to generate superoxide anions (ROS). This mechanism causes rapid cellular damage and is highly toxic to aquatic life.[1]

Therefore, disposal is not merely about regulatory compliance; it is about permanently breaking this redox cycle to prevent environmental persistence.

Chemical Profile & Hazard Identification

Before initiating disposal, verify the material state.[2] Diquat-d4 is typically supplied as a yellow crystalline solid or a solution in deuterium oxide (

) or methanol.

Property	Specification	Operational Implication
Compound	Diquat-d4 (bromide)	Deuterated internal standard (High Value/Low Volume)
CAS No.	85-00-7 (Unlabeled Parent)	Regulators often track the parent CAS.
Stability	pH < 7 (Acidic/Neutral)	Stable. Do not store with alkalis.[3]
Instability	pH > 12 (Alkaline)	Unstable. Hydrolyzes rapidly (colored complex formation).
Toxicity	Acute Tox. 2 (Inhalation)	Use HEPA-filtered ventilation (Biosafety Cabinet/Fume Hood).
Env. Fate	Aquatic Acute 1	Zero Tolerance for drain disposal.

Pre-Disposal Protocol: The "Self-Validating" System

To ensure safety, you must implement a Segregation & Stabilization protocol before the waste leaves your bench.

A. Segregation Logic (The "Why")

Diquat is a quaternary ammonium salt.[4] It is a cation that is permanently charged regardless of pH.[4]

- **Incompatible with Anionic Surfactants:** Do not mix with standard laboratory detergents (e.g., SDS) in the waste stream; they will precipitate the diquat, creating insoluble sludge that complicates incineration.
- **Incompatible with Strong Alkalis:** While bases degrade Diquat, the reaction produces unidentified breakdown products. Do not attempt to chemically neutralize Diquat-d4 at the bench level as a disposal method.

- Incompatible with Aluminum: Diquat solutions are corrosive to aluminum and can generate hydrogen gas.^{[5][6]} Use only HDPE or Glass containers.

B. Waste Stream Classification

Although Diquat is not federally P-listed (unlike Paraquat, P090), it is acutely toxic.

- Best Practice: Manage Diquat-d4 waste as Acutely Hazardous Waste.^{[2][7]}
- Labeling: Clearly mark containers as "Toxic" and "Environmental Hazard."

Step-by-Step Disposal Workflow

Scenario 1: Solid Waste (Neat Powder or Contaminated Solids)

Applicable to: Expired vials, contaminated gloves, weighing boats, spill cleanup debris.

- Containment: Place solid waste into a wide-mouth HDPE jar.
- Double Bagging: If the waste includes fine powder (high inhalation risk), seal it in a clear plastic bag before placing it in the rigid container.
- Labeling: Affix a hazardous waste label.
 - Constituents: "Diquat-d4 dibromide (Deuterated), Solid Debris."
 - Hazard Check: Toxic, Irritant.^{[1][4][5][7][8][9]}
- Storage: Store in a satellite accumulation area away from light (UV degrades the compound) and oxidizers.

Scenario 2: Liquid Waste (Stock Solutions/LC-MS Effluent)

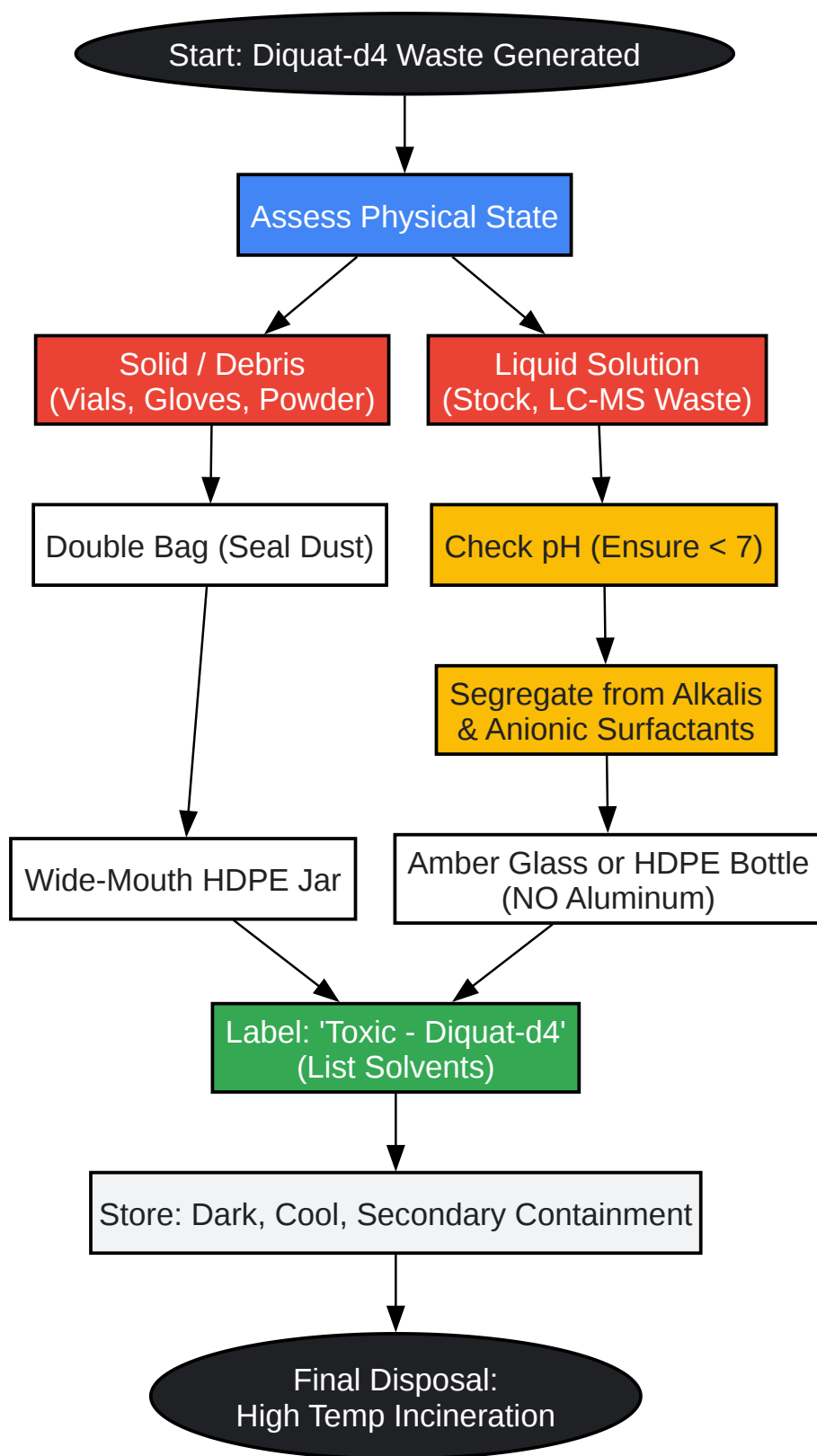
Applicable to: Unused stock solutions, LC-MS waste streams containing Diquat-d4.

- PH Check: Verify the waste stream is Neutral or Slightly Acidic (pH 4-7).

- Solvent Compatibility: Ensure the carrier solvent (Methanol, Water, Acetonitrile) is compatible with the waste container (Amber Glass or HDPE).
- Segregation: Do not combine with:
 - Strong Bases (Sodium Hydroxide).
 - Oxidizers (Peroxides, Nitric Acid).
- Final Seal: Cap tightly. Diquat is non-volatile, but carrier solvents likely are.

Visualized Decision Matrix (DOT Diagram)[9]

The following diagram illustrates the logical flow for handling Diquat-d4 waste, ensuring no cross-contamination or improper vessel selection.



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Figure 1: Decision matrix for Diquat-d4 waste segregation and packaging.[1][5][6][7][10] Note the critical segregation from alkalis and aluminum containers.

Emergency Spill Procedures (Lab Scale)

In the event of a spill of Diquat-d4 (powder or solution), immediate containment is required to prevent surface adsorption.[1][6][10]

- PPE Upgrade: Don double nitrile gloves, safety goggles, and a lab coat. If powder is spilled outside a fume hood, a P100 respirator is recommended due to inhalation toxicity.
- Powder Spill:
 - Do NOT dry sweep. This generates dust.
 - Cover with wet paper towels (dampened with water) or an oil-based sweeping compound to suppress dust.
 - Scoop into a disposal container.
- Liquid Spill:
 - Absorb: Use clay, vermiculite, or a universal absorbent pad.
 - Do NOT use: Anionic detergents (standard soap) initially, as this may precipitate the salt.
 - Clean: After bulk removal, scrub the area with a dilute detergent to remove residues.
- Disposal: All cleanup materials must be treated as hazardous waste (Scenario 1 above).

Regulatory & Transport Information

When preparing the waste manifest for your Environmental Health & Safety (EHS) team or waste contractor:

- Proper Shipping Name: Toxic solids, organic, n.o.s. (Diquat dibromide) OR Corrosive liquid, n.o.s.[8] (if in acidic solution).

- UN Number: UN 2811 (Solid) or UN 1760 (Liquid).
- Hazard Class: 6.1 (Toxic) or 8 (Corrosive).
- Packing Group: II or III (Depending on concentration).
- Reportable Quantity (RQ): 1,000 lbs (for Diquat). Note: While lab quantities are below RQ, internal reporting of any release is standard GLP.

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